

Diisononyl Phthalate: A Comprehensive Technical Guide to its Structure and Isomeric Complexity

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Compound of Interest

Compound Name: *Diisononyl phthalate*

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Introduction

Diisononyl phthalate (DINP) is a high-production-volume chemical primarily used as a plasticizer in polyvinyl chloride (PVC) and other polymers. Unlike simpler phthalates, DINP is not a single chemical entity but rather a complex mixture of branched-chain C9 alkyl esters of 1,2-benzenedicarboxylic acid. This isomeric complexity presents unique challenges for its analysis and toxicological assessment. This technical guide provides an in-depth exploration of the structure of DINP and its various isomers, supported by quantitative data, detailed experimental protocols, and visual representations of its chemical structures and biological interactions.

Chemical Structure and Isomers of Diisononyl Phthalate

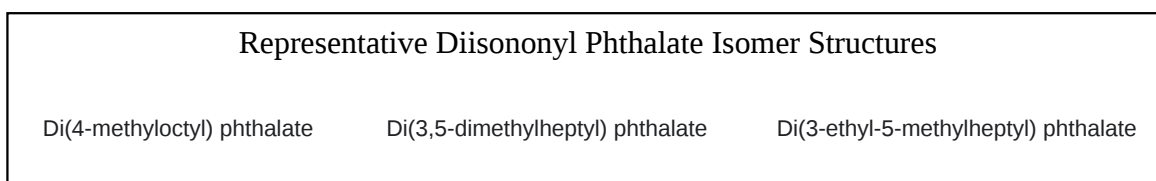
DINP is synthesized by the esterification of phthalic anhydride with a mixture of isomeric isononyl alcohols. The composition of the final DINP product, and therefore the distribution of its isomers, is dependent on the manufacturing process of the isononyl alcohol precursor. Two common commercial grades of DINP are available, distinguished by their Chemical Abstracts Service (CAS) numbers: 68515-48-0 and 28553-12-0. These grades differ in the specific blend of C8, C9, and C10 branched-chain alcohols used in their production.[1]

The primary isononyl alcohol isomers that form the alkyl side chains of DINP include various methyl-substituted octanols and dimethyl-substituted heptanols. A significant component in many commercial DINP mixtures is derived from 4-methyloctanol. The general structure of a **diisononyl phthalate** molecule consists of a central benzene ring with two ester groups at adjacent positions, each connected to a branched nine-carbon alkyl chain.

Below are the generalized structures of the phthalate backbone and examples of the major isononyl alcohol precursors that contribute to the isomeric mixture of DINP.

Caption: Phthalic anhydride and major isononyl alcohol precursors.

The esterification of phthalic anhydride with these alcohols results in a complex mixture of **diisononyl phthalate** isomers. The structures below represent some of the major isomers present in commercial DINP.



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Caption: Structures of major **diisononyl phthalate** isomers.

Physicochemical Properties

The isomeric nature of DINP results in a range of physicochemical properties rather than single values. The following table summarizes the key quantitative data for commercial DINP mixtures.

Property	Value	Reference
Molecular Formula (average)	C26H42O4	[1]
Molecular Weight (average)	418.6 g/mol	[1]
Appearance	Oily, colorless liquid	
Boiling Point	>250 °C at 101.3 kPa	
Melting Point	Approx. -48 °C	
Density	0.972 - 0.976 g/cm ³ at 20 °C	
Water Solubility	< 1 µg/L at 25 °C	
log Kow (Octanol-Water Partition Coefficient)	> 8	
Vapor Pressure	< 1.1 x 10 ⁻⁷ kPa at 20 °C	

Experimental Protocols

Synthesis of Diisononyl Phthalate

The industrial synthesis of DINP is achieved through the direct esterification of phthalic anhydride with isononyl alcohol. The following protocol is a representative laboratory-scale synthesis.

Materials and Equipment:

- Phthalic anhydride
- Isononyl alcohol (isomer mixture)
- Catalyst (e.g., sulfuric acid or p-toluenesulfonic acid)
- Toluene (for azeotropic removal of water)
- 5% Sodium carbonate solution
- Anhydrous magnesium sulfate

- Round-bottom flask with a heating mantle and magnetic stirrer
- Dean-Stark apparatus
- Condenser
- Separatory funnel
- Rotary evaporator

Protocol:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, Dean-Stark apparatus, and condenser, combine phthalic anhydride and a molar excess of isononyl alcohol. Add toluene to the flask.
- **Catalyst Addition:** Slowly add the acid catalyst to the reaction mixture while stirring.
- **Esterification:** Heat the mixture to reflux. The water produced during the reaction will be collected in the Dean-Stark trap.
- **Reaction Monitoring:** Monitor the progress of the reaction by measuring the amount of water collected. The reaction is considered complete when the theoretical amount of water has been collected.
- **Neutralization:** Cool the reaction mixture and transfer it to a separatory funnel. Wash the organic layer with a 5% sodium carbonate solution to neutralize the acid catalyst, followed by several washes with deionized water until the aqueous layer is neutral.
- **Drying and Solvent Removal:** Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the toluene and any unreacted isononyl alcohol using a rotary evaporator.
- **Purification:** The crude DINP can be further purified by vacuum distillation to remove any remaining impurities.

Analysis of Diisononyl Phthalate Isomers by Gas Chromatography-Mass Spectrometry (GC-MS)

Due to the complexity of the isomer mixture, GC-MS is the preferred method for the analysis of DINP. The following is a general protocol for the separation and identification of DINP isomers.

Instrumentation:

- Gas chromatograph with a mass selective detector (GC-MS)
- Capillary column suitable for phthalate analysis (e.g., 5% phenyl-methylpolysiloxane)

Sample Preparation:

- Extraction: Dissolve the sample containing DINP in a suitable solvent such as dichloromethane or hexane. For solid samples (e.g., PVC), solvent extraction may be required.
- Dilution: Dilute the extract to an appropriate concentration for GC-MS analysis.

GC-MS Parameters:

- Injector Temperature: 280 °C
- Injection Mode: Splitless
- Carrier Gas: Helium at a constant flow rate
- Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 1 minute
 - Ramp: 15 °C/minute to 320 °C
 - Final hold: 320 °C for 10 minutes
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV

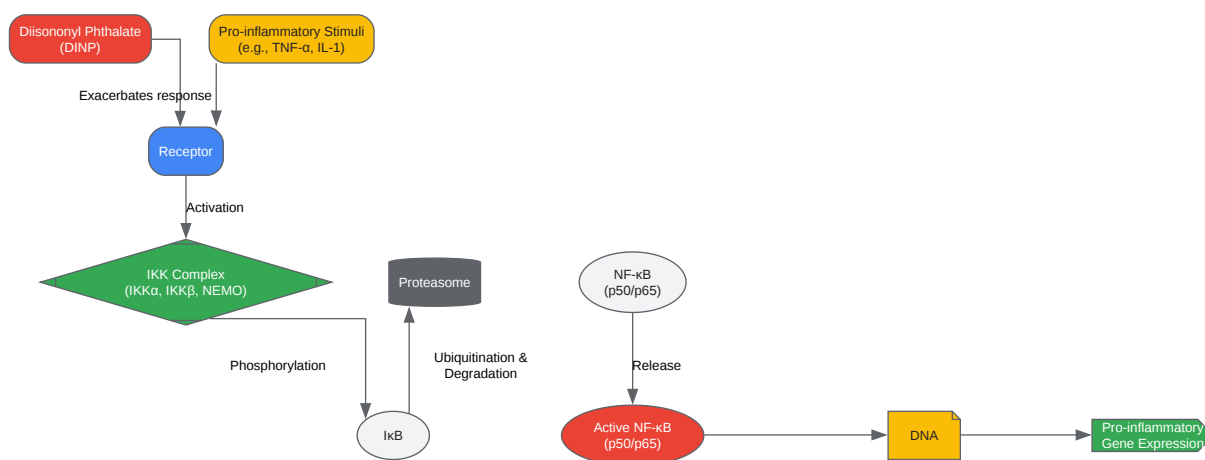
- Scan Range: m/z 50-500

Data Analysis: The identification of DINP isomers is challenging due to the co-elution of many isomers and the similarity of their mass spectra. The characteristic fragment ion for most phthalates is m/z 149. The molecular ion cluster can be used to confirm the presence of C9 esters. Isomer-specific quantification is difficult and often, the total DINP concentration is reported as the sum of all integrated isomer peaks.

Biological Interactions: The NF-κB Signaling Pathway

Diisononyl phthalate has been shown to interact with various biological pathways. One notable interaction is its effect on the Nuclear Factor-kappa B (NF-κB) signaling pathway, which plays a crucial role in inflammation and immune responses. Exposure to DINP has been linked to the exacerbation of allergic dermatitis through the activation of the NF-κB pathway.

The following diagram illustrates the canonical NF-κB signaling pathway and indicates the potential point of influence by DINP.

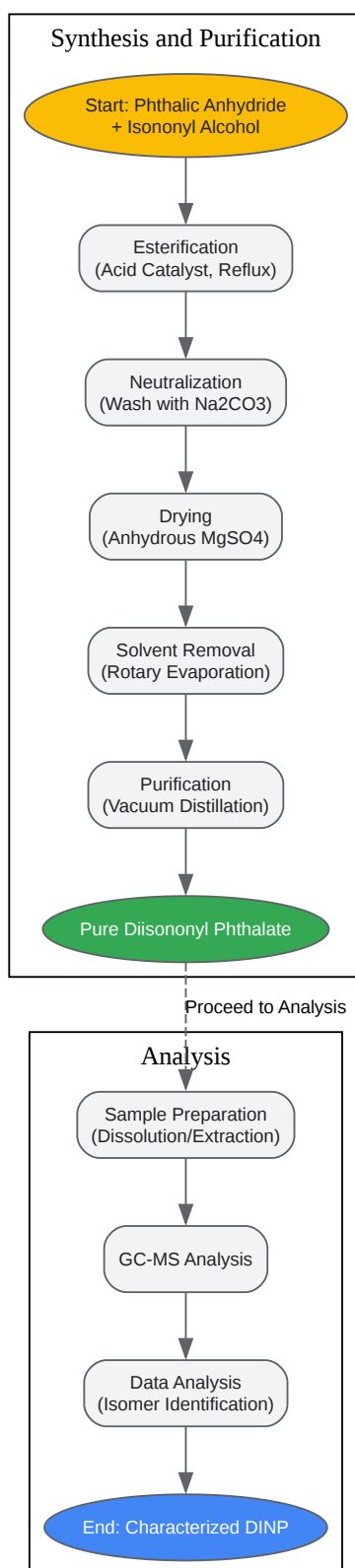


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Caption: The NF-κB signaling pathway and potential influence of DINP.

Experimental and Analytical Workflow

The following diagram outlines a logical workflow for the synthesis, purification, and analysis of **diisobutyl phthalate**, as detailed in the experimental protocols.



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Caption: Experimental workflow for DINP synthesis and analysis.

Conclusion

Diisononyl phthalate is a complex isomeric mixture whose physicochemical and toxicological properties are a function of its specific composition. Understanding the structure of its major isomers is crucial for accurate analytical characterization and for elucidating its biological activities. The protocols and data presented in this guide provide a foundational resource for researchers working with this important industrial chemical. Further research is needed to fully characterize all isomers present in commercial mixtures and to understand their individual contributions to the overall toxicological profile of DINP.

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References

- 1. Determination of secondary, oxidised di-iso-nonylphthalate (DINP) metabolites in human urine representative for the exposure to commercial DINP plasticizers - PubMed [pubmed.ncbi.nlm.nih.gov]
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